

How to break 1-Octanol water emulsions in extractions

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Compound of Interest

Compound Name: 1-Octanol

Cat. No.: B028484

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References

- 1. DSpace [iris.who.int]
- 2. Development of COVID-19 vaccine AZD1222 expands into US Phase III clinical trial across all adult age groups [astrazeneca.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. drugs.com [drugs.com]
- 5. AZD1222 vaccine met primary efficacy endpoint in preventing COVID-19 [astrazeneca.com]
- 6. COVID-19 vaccine AZD1222 showed robust immune responses in all participants in Phase I/II trial [astrazeneca.com]
- 7. AZD1222/ChAdOx1 nCoV-19 vaccination induces a polyfunctional spike protein-specific TH1 response with a diverse TCR repertoire - PMC [pmc.ncbi.nlm.nih.gov]
- 8. europeanpharmaceuticalreview.com [europeanpharmaceuticalreview.com]
- 9. nrcr.jhsph.edu [nrcr.jhsph.edu]
- 10. Phase 3 Safety and Efficacy of AZD1222 (ChAdOx1 nCoV-19) Covid-19 Vaccine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
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